

Solubility of Ethyl 4-hydroxyphenylacetate in different organic solvents

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Compound of Interest

Compound Name: Ethyl 4-hydroxyphenylacetate

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Solubility Profile of Ethyl 4-hydroxyphenylacetate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ethyl 4-hydroxyphenylacetate** in various organic solvents. The information is intended to assist researchers and professionals in drug development, chemical synthesis, and formulation science in selecting appropriate solvent systems and understanding the dissolution behavior of this compound. This document outlines qualitative and quantitative solubility data, details established experimental protocols for solubility determination, and provides a visual workflow for these procedures.

Introduction

Ethyl 4-hydroxyphenylacetate is a phenolic ester with applications in the pharmaceutical and flavor industries. A thorough understanding of its solubility in different organic solvents is critical for its purification, crystallization, and formulation into various products. Solubility is a fundamental physicochemical property that influences bioavailability, reaction kinetics, and the design of separation processes. This guide synthesizes available data and provides standardized methodologies for its determination.

Solubility Data

The solubility of **ethyl 4-hydroxyphenylacetate** is influenced by the polarity of the solvent, temperature, and the potential for hydrogen bonding between the solute and the solvent.

Qualitative Solubility

Ethyl 4-hydroxyphenylacetate is generally soluble in a range of polar organic solvents. Based on available literature, its qualitative solubility is summarized below.

Table 1: Qualitative Solubility of **Ethyl 4-hydroxyphenylacetate**

Solvent	Solubility
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Acetone	Soluble
Methanol	Soluble
Ethanol	Soluble
Ether	Soluble

Quantitative Solubility

Quantitative, temperature-dependent solubility data for **ethyl 4-hydroxyphenylacetate** in a wide range of organic solvents is not readily available in published literature. However, a specific solubility value in dimethyl sulfoxide (DMSO) has been reported.

Table 2: Quantitative Solubility of **Ethyl 4-hydroxyphenylacetate**

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)
Dimethyl Sulfoxide (DMSO)	Not Specified	45	~0.250

Note: The temperature for the DMSO solubility data was not specified in the source material. Solubility is temperature-dependent, and this value should be considered as a reference point.

For comparative purposes, the solubility of its parent compound, p-hydroxyphenylacetic acid, has been studied in detail and can offer insights into the expected solubility behavior of its ethyl ester. Generally, esterification of a carboxylic acid can be expected to decrease its solubility in polar protic solvents like water and increase its solubility in less polar organic solvents.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for two common and reliable methods for determining the solubility of a solid compound like **ethyl 4-hydroxyphenylacetate** in an organic solvent: the gravimetric method and the UV-Vis spectrophotometric method.

Gravimetric Method for Solid-Liquid Equilibrium Determination

This method directly measures the mass of the dissolved solute in a saturated solution and is considered a gold standard for solubility determination.^{[1][2]}

Materials:

- **Ethyl 4-hydroxyphenylacetate** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker bath or magnetic stirrer with heating
- Calibrated thermometer
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with screw caps
- Pipettes and weighing boats

- Oven

Procedure:

- **Sample Preparation:** Add an excess amount of **ethyl 4-hydroxyphenylacetate** to a series of glass vials, ensuring there will be undissolved solid at equilibrium.
- **Solvent Addition:** Add a known volume or mass of the desired organic solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker bath set to the desired temperature. Allow the mixture to equilibrate for a sufficient time (e.g., 24-48 hours) with continuous agitation to ensure the solution is saturated. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.^[1]
- **Sample Withdrawal and Filtration:** After equilibration, stop the agitation and allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe (to the equilibration temperature) to avoid precipitation or dissolution. Immediately filter the solution through a syringe filter into a pre-weighed vial.
- **Solvent Evaporation:** Weigh the vial containing the filtrate to determine the mass of the solution. Place the vial in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute. A vacuum oven is recommended to facilitate evaporation at a lower temperature.
- **Mass Determination of Solute:** Once the solvent has completely evaporated, cool the vial in a desiccator and weigh it. The difference between this mass and the initial mass of the empty vial gives the mass of the dissolved **ethyl 4-hydroxyphenylacetate**.
- **Calculation of Solubility:** The solubility can be expressed in various units, such as g/100g of solvent, g/L of solvent, or mole fraction.

UV-Vis Spectrophotometric Method

This method is a rapid and sensitive technique for determining solubility, provided the solute has a chromophore that absorbs in the UV-Vis region.

Materials:

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- **Ethyl 4-hydroxyphenylacetate** (high purity)
- Selected organic solvent (UV-grade)
- Analytical balance
- Thermostatically controlled shaker bath
- Syringe filters

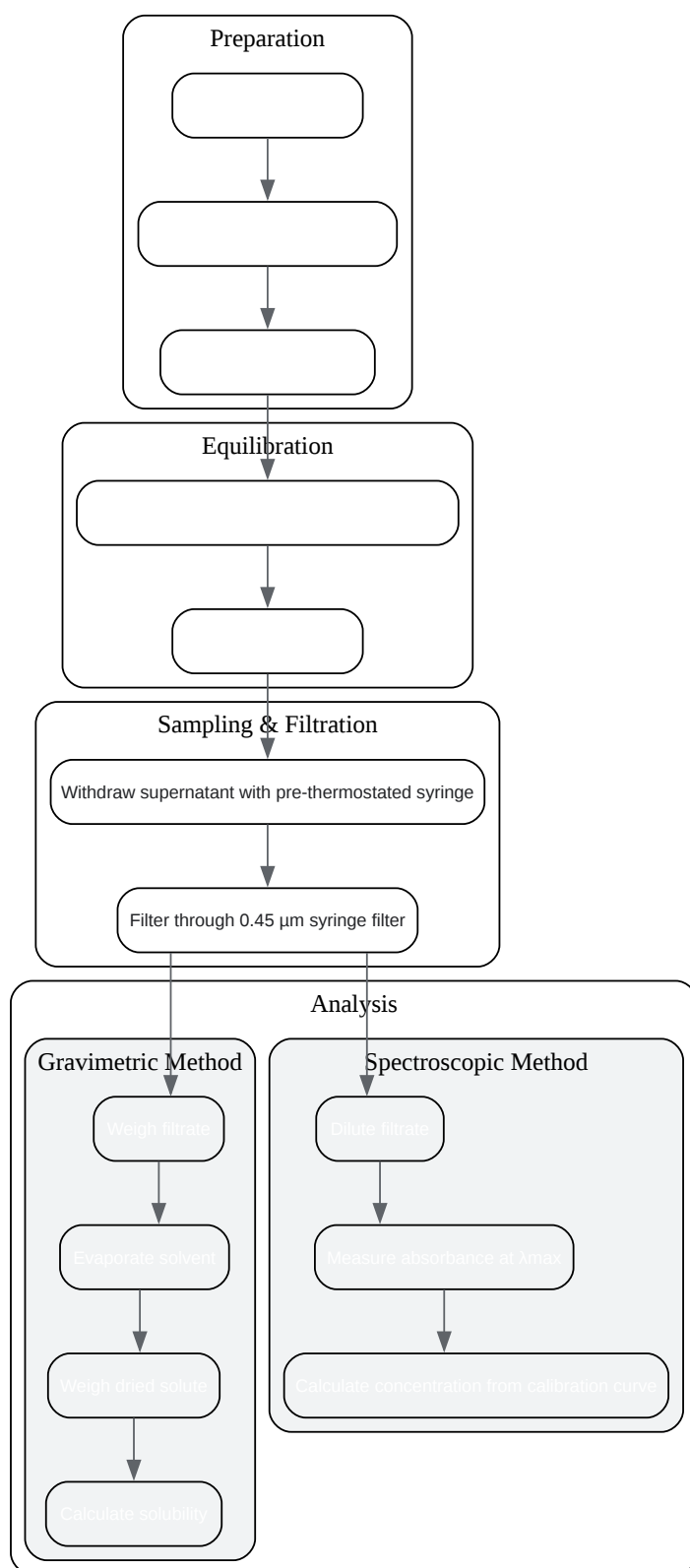
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Accurately weigh a small amount of **ethyl 4-hydroxyphenylacetate** and dissolve it in a known volume of the solvent to prepare a stock solution of known concentration.
 - Perform a serial dilution of the stock solution to obtain a series of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **ethyl 4-hydroxyphenylacetate** in the chosen solvent.
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear and follow the Beer-Lambert law.^[3]
- Preparation of Saturated Solution:
 - Follow steps 1-3 of the Gravimetric Method (Section 3.1) to prepare a saturated solution of **ethyl 4-hydroxyphenylacetate** at the desired temperature.

- Sample Analysis:
 - Withdraw a small aliquot of the clear supernatant from the saturated solution using a filtered syringe.
 - Dilute the aliquot with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by taking the dilution factor into account. This concentration represents the solubility of **ethyl 4-hydroxyphenylacetate** in that solvent at the specified temperature.

Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of solubility using the methods described above.



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Figure 1: Experimental workflow for solubility determination.

Conclusion

This technical guide has summarized the available solubility information for **ethyl 4-hydroxyphenylacetate** and provided detailed experimental protocols for its determination. While qualitative data indicates good solubility in common polar organic solvents, there is a clear need for more comprehensive, temperature-dependent quantitative studies to be published. The methodologies and workflow presented here offer a robust framework for researchers to generate reliable solubility data, which is essential for the effective development and application of this compound in various scientific and industrial fields.

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